

# Essential Guide to the Safe Disposal of AMG 837 Calcium Hydrate

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## Compound of Interest

Compound Name: AMG 837 calcium hydrate

Cat. No.: B15606563

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This document provides comprehensive, step-by-step guidance for the proper disposal of **AMG 837 calcium hydrate**, ensuring the safety of laboratory personnel and minimizing environmental impact. The following procedures are designed for researchers, scientists, and drug development professionals.

## Safety and Handling Profile

Based on available safety data, **AMG 837 calcium hydrate** is not classified as a hazardous substance.<sup>[1]</sup> However, standard laboratory safety protocols should be strictly followed. Personal Protective Equipment (PPE) is essential during handling and disposal.

Parameter	Specification	Source
CAS Number	1259389-38-2	[1]
Hazard Classification	Not a hazardous substance or mixture	[1]
Recommended PPE	Safety glasses, gloves, lab coat	[1]
Accidental Release Measures	Absorb with liquid-binding material (e.g., diatomite), decontaminate surfaces with alcohol.[1]	
Environmental Precautions	Prevent from entering drains or water courses.[1]	
Storage	4°C, sealed and away from direct sunlight.	[1]

## Step-by-Step Disposal Protocol

This protocol outlines the procedure for the disposal of **AMG 837 calcium hydrate** from laboratory settings.

### 1. Personal Protective Equipment (PPE) and Preparation:

- Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Ensure a designated waste collection area is prepared. All waste containers must be clearly labeled.

### 2. Disposal of Unused or Expired Material:

- Solid Waste:
  - Collect solid **AMG 837 calcium hydrate** in a clearly labeled, sealed container designated for non-hazardous chemical waste.

- Do not mix with other chemical waste unless compatibility has been confirmed.
- Solutions:
  - Solutions of **AMG 837 calcium hydrate** should be collected in a sealed, labeled container for non-hazardous liquid chemical waste.
  - Do not dispose of solutions down the drain.[\[1\]](#)

### 3. Decontamination of Labware and Surfaces:

- Glassware and Equipment:
  - Rinse all contaminated glassware and equipment thoroughly with a suitable solvent (e.g., ethanol or isopropanol) to remove any residue.
  - Collect the solvent rinseate in the designated non-hazardous liquid chemical waste container.
  - After the initial rinse, wash the labware with soap and water.
- Work Surfaces:
  - Decontaminate any surfaces that may have come into contact with the compound by wiping them down with alcohol.[\[1\]](#)

### 4. Handling Spills:

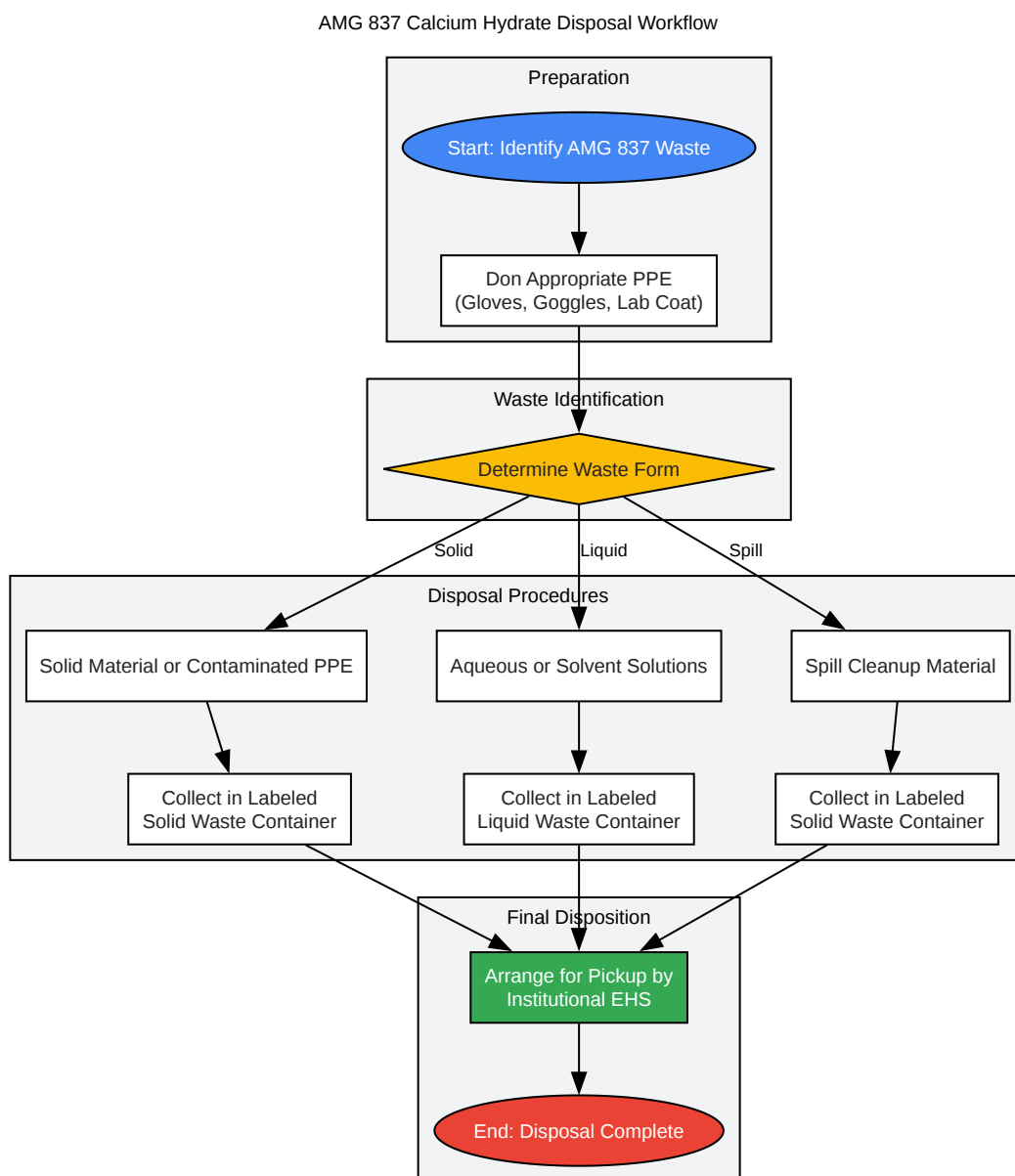
- In the event of a spill, ensure the area is well-ventilated.[\[1\]](#)
- Wear full personal protective equipment.[\[1\]](#)
- Absorb the spill using an inert, liquid-binding material such as diatomite or universal binders.[\[1\]](#)
- Collect the absorbed material into a sealed container for non-hazardous chemical waste.
- Decontaminate the spill area and any affected equipment by scrubbing with alcohol.[\[1\]](#)

#### 5. Final Waste Disposal:

- All collected waste (solid, liquid, and contaminated materials) should be disposed of in accordance with local, state, and federal regulations for non-hazardous chemical waste.
- Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines on the disposal of non-hazardous laboratory chemicals.

## Disposal Workflow

The following diagram illustrates the decision-making process and steps for the proper disposal of **AMG 837 calcium hydrate**.



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Caption: Disposal workflow for **AMG 837 calcium hydrate**.

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## References

- 1. [file.medchemexpress.com](https://file.medchemexpress.com) [[file.medchemexpress.com](https://file.medchemexpress.com)]
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